"Ethyl Maltol-d5" material safety data sheet (MSDS)

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Compound of Interest

Compound Name:	*Ethyl Maltol-d5*
Cat. No.:	*B1155498*

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Technical Guide: Ethyl Maltol-d5

Molecular Identity & Isotopic Architecture

Ethyl Maltol-d5 is a stable isotope-labeled analog of Ethyl Maltol, a common flavor enhancer and food additive.[1] In this isotopologue, the five hydrogen atoms of the ethyl side chain are replaced by deuterium (

or D). This modification creates a mass shift of +5 Daltons relative to the native compound, rendering it chemically nearly identical but mass-spectrometrically distinct.

Chemical Specifications

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Feature	Native Ethyl Maltol	Ethyl Maltol-d5
CAS Number	4940-11-8	Referenced to 4940-11-8 (Labeled)
IUPAC Name	2-Ethyl-3-hydroxy-4H-pyran-4-one	2-(Ethyl-d5)-3-hydroxy-4H-pyran-4-one
Formula		
Molecular Weight	140.14 g/mol	~145.17 g/mol
Isotopic Enrichment	Natural Abundance	98 atom % D
Appearance	White crystalline powder	White to Off-White solid
Solubility	Water, Ethanol, Propylene Glycol	Methanol, DMSO, Ethanol

The Deuterium Advantage

The placement of the deuterium label on the ethyl group (

) is strategic. These protons are non-exchangeable under standard aqueous conditions, unlike the hydroxyl proton (-OH) which exchanges rapidly with solvent protons. This ensures the mass shift (+5 Da) remains stable during extraction and LC-MS analysis, preventing "label loss."

Safety Profile & Hazard Mitigation (MSDS Core)

While **Ethyl Maltol-d5** is used in micro-quantities (milligrams) compared to the industrial use of native Ethyl Maltol (tons), the toxicological profile is assumed to be identical to the non-labeled substance.

Hazard Classification (GHS)

- Signal Word: WARNING
- H302: Harmful if swallowed.[2]
- H319: Causes serious eye irritation.

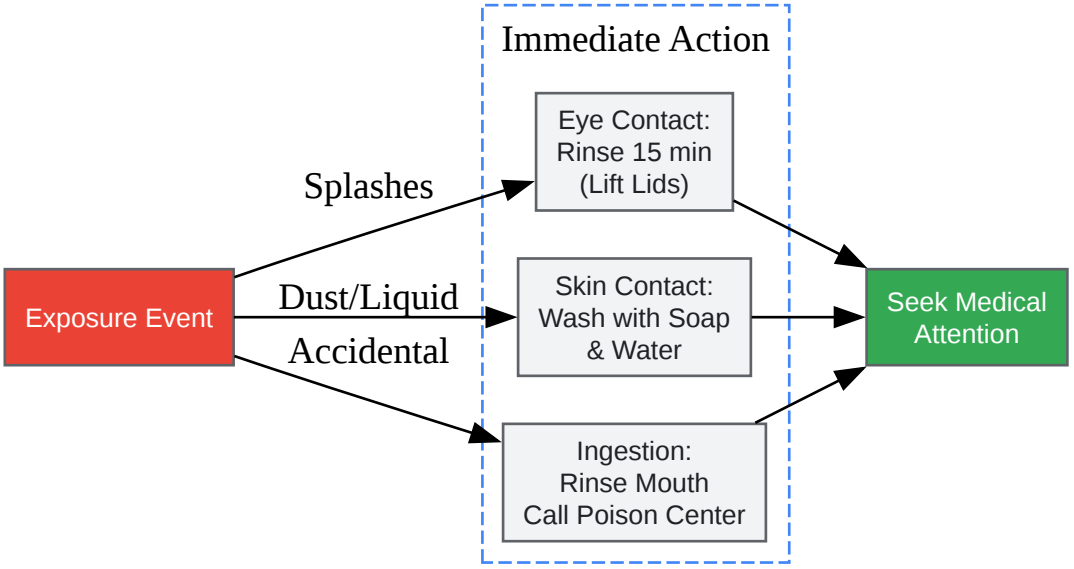
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Critical Safety Logic

The pyrone structure of Ethyl Maltol is reactive. While it is a food additive, in pure concentrated powder form, it can be an irritant.

- Inhalation: Dust may cause respiratory tract irritation. Control: Weigh only in a fume hood or biological safety cabinet.
- Ingestion: Low acute toxicity, but "harmful" designation requires avoidance of hand-to-mouth contact.
- Combustion: Finely dispersed dust can form explosive mixtures with air (standard organic dust hazard).

Emergency Response Workflow



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Figure 1: Immediate response protocols for **Ethyl Maltol-d5** exposure.

Analytical Application: Internal Standard Methodology

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The primary utility of **Ethyl Maltol-d5** is as an Internal Standard (IS) for quantitative mass spectrometry (LC-MS/MS or GC-MS). It corrects for variability in extraction efficiency and matrix-induced ionization suppression.

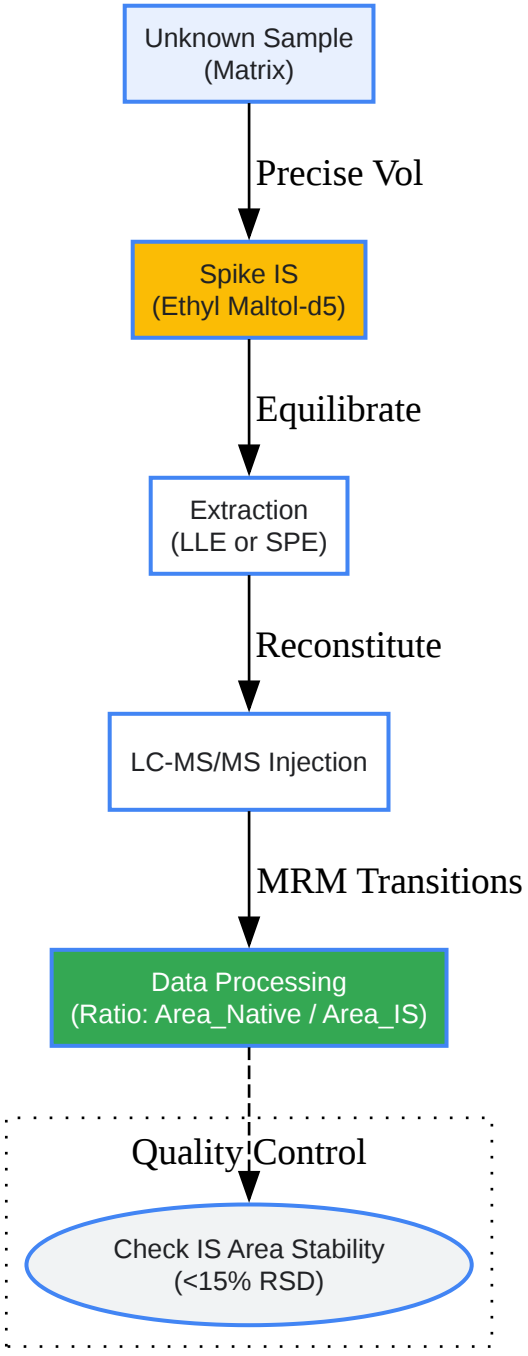
Mechanism of Correction

When analyzing complex matrices (e.g., plasma, flavored e-liquids, food extracts), co-eluting compounds can suppress the ionization of Ethyl Maltol. Because the d5-analog co-elutes (or elutes very closely) with the native analyte, it experiences the same suppression. The ratio of Native/d5 remains constant, yielding accurate quantitation.

Experimental Workflow

The following diagram illustrates the integration of **Ethyl Maltol-d5** into a bioanalytical or food-safety workflow.

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Figure 2: Quantitative workflow using **Ethyl Maltol-d5** as a surrogate standard.

Handling & Preparation Protocols

Expert Insight: Deuterated standards are expensive and often hygroscopic. Proper handling preserves isotopic purity and prevents financial loss.

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Stock Solution Preparation (1.0 mg/mL)

This protocol ensures a stable primary stock.

- Equilibration: Allow the vial to reach room temperature before opening (prevents condensation, which degrades the solid).
- Weighing: Weigh ~1.0 mg of **Ethyl Maltol-d5** into a silanized amber glass vial.
  - Note: Use an analytical balance with 0.01 mg readability.
- Solvent: Dissolve in Methanol (LC-MS grade).
  - Why Methanol? Ethyl Maltol is highly soluble in alcohols; methanol is compatible with most LC mobile phases.
- Storage: Store at -20°C. Stable for >12 months if sealed.

Working Standard (Spiking Solution)

Do not spike directly from the stock.

- Dilute the stock 1:100 or 1:1000 with 50:50 Methanol:Water to create a working solution (e.g., 10 µg/mL).
- Spike Volume: Add enough IS so that the final concentration in the vial is near the mid-point of your calibration curve (e.g., 100 ng/mL).

Mass Spectrometry Transitions

When setting up the MRM (Multiple Reaction Monitoring), use the following transitions (verify with your specific instrument):

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Loss Fragment
Ethyl Maltol (Native)	141.1	126.1	(Methyl loss)
Ethyl Maltol-d5	146.1	131.1	(Methyl loss)

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Note: The fragmentation pattern usually involves the loss of a methyl group or CO. Ensure the d5 label is not on the lost fragment. Since the label is on the ethyl chain, and the primary loss is often the methyl from the other side or CO, the mass shift is usually preserved in the daughter ion, but always verify experimentally.

Storage & Stability

- Temperature: -20°C (Long term).
- Light: Protect from light (Amber vials).
- Hygroscopicity: Keep desiccated.

References

- National Center for Biotechnology Information (PubChem).Ethyl Maltol (Compound Summary). PubChem CID 24671. Available at: [Link]
- European Food Safety Authority (EFSA).Scientific Opinion on the safety of Ethyl Maltol. EFSA Journal. Available at: [Link]

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